Application Notes & Protocols: The Use of Methyl Decanoate-D19 in Quantitative Lipidomics

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Compound of Interest

Compound Name:	*Methyl decanoate-D19*
Cat. No.:	*B15125771*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Mass spectrometry-based lipidomics is a critical tool for understanding the roles of lipids in health and disease.[1] Accurate and precise quantification of lipid species is paramount, and the stable isotope dilution method is the gold standard for achieving this.[2] **Methyl decanoate-D19**, a deuterated stable isotope of the methyl ester of decanoic acid (a medium-chain fatty acid), serves as an ideal internal standard for the quantitative analysis of its unlabeled counterpart and other similar medium-chain fatty acids in complex biological samples. Its chemical and physical properties are nearly identical to the endogenous analyte, ensuring it behaves similarly during sample extraction, derivatization, and chromatographic separation, thereby correcting for sample loss and ionization variability.[3]

Principle of Use: The core principle behind using **Methyl decanoate-D19** is stable isotope dilution mass spectrometry (SID-MS). A known quantity of the deuterated standard is spiked into a biological sample at the very beginning of the sample preparation process.[2] The standard and the endogenous analyte are extracted and analyzed together. In the mass spectrometer, the instrument can distinguish between the natural analyte and the heavier isotope-labeled standard based on their mass-to-charge (m/z) ratio. By comparing the signal

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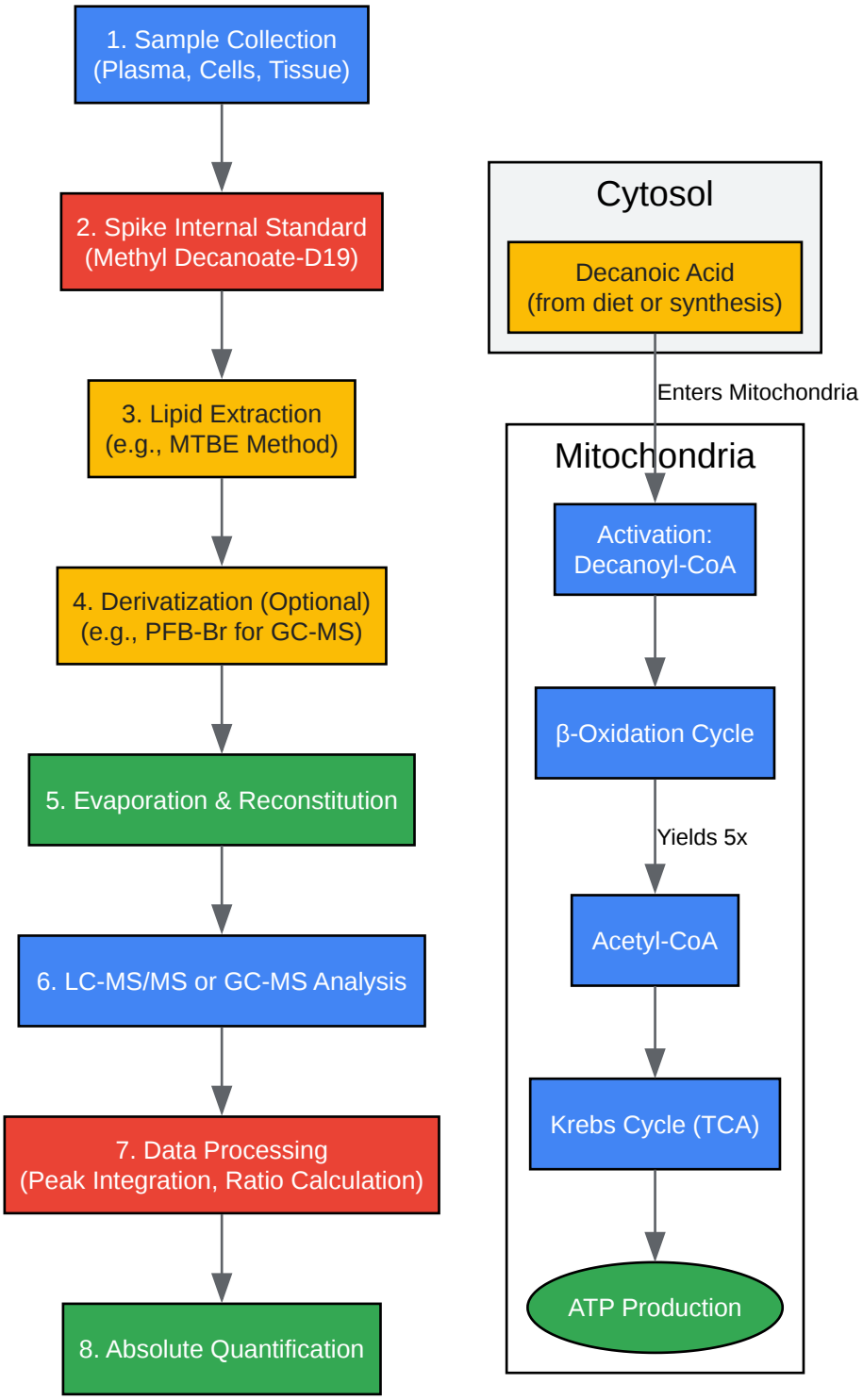
intensity of the endogenous analyte to the known concentration of the internal standard, a precise and accurate quantification can be achieved, effectively normalizing for variations in sample handling and instrument response.[3]



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